

Comparative Guide: Structure-Activity Relationship (SAR) of 4-Amino-2,6-Dimethylphenol Derivatives

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Compound of Interest

Compound Name: *Phenol, 4-amino-2,6-dimethyl-, hydrochloride*

CAS No.: *10486-48-3*

Cat. No.: *B079217*

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Executive Summary: The "Hybrid" Pharmacophore

4-amino-2,6-dimethylphenol (4-ADMP) represents a privileged scaffold in medicinal chemistry, bridging the structural gap between Class Ib anti-arrhythmics (Lidocaine/Mexiletine type) and phenolic antioxidants (Vitamin E/BHT type).[1]

While traditional Class I agents focus solely on sodium channel blockade (

), 4-ADMP derivatives offer a dual-mechanism approach:

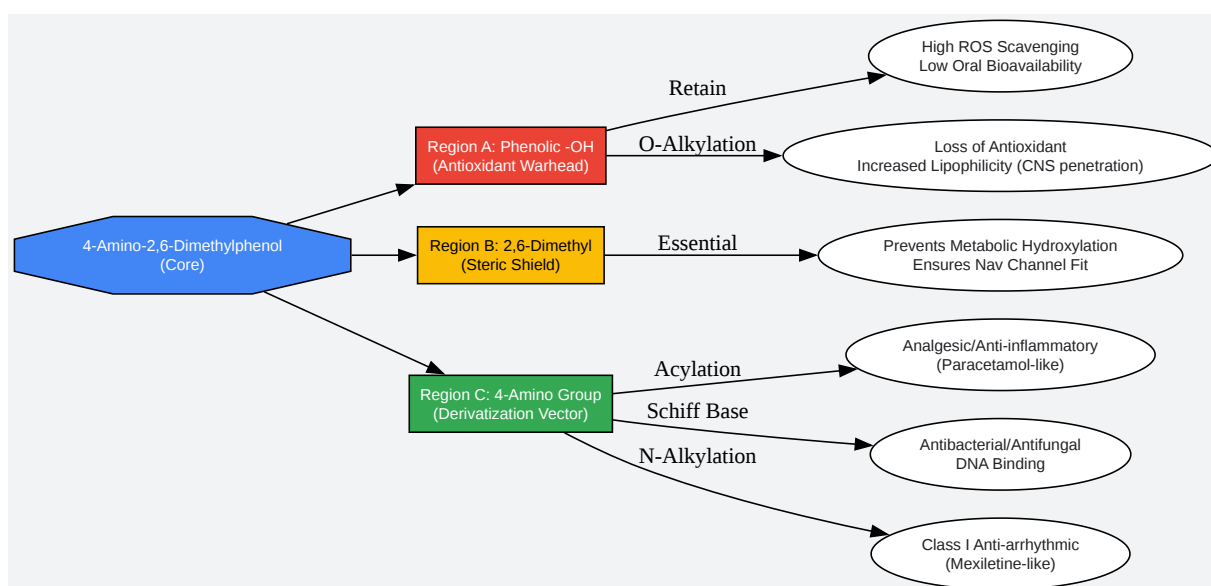
- Rhythm Control: Modulation of voltage-gated sodium channels via the xylyl moiety.[1]
- Cardioprotection: Mitigation of reactive oxygen species (ROS) via the phenolic hydroxyl, reducing ischemia-reperfusion injury.[1]

This guide objectively compares the SAR profiles of 4-ADMP derivatives against standard-of-care alternatives, supported by experimental protocols and mechanistic logic.[1]

Structural Dissection & SAR Logic

The biological activity of 4-ADMP derivatives is dictated by three distinct structural zones. Modifications in these zones shift the efficacy balance between antioxidant power and channel blockade.^[1]

The SAR Map (Graphviz Visualization)



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Figure 1: Structural decision tree for 4-ADMP optimization. The 2,6-dimethyl pattern is the non-negotiable anchor for metabolic stability.

Comparative Performance Analysis

The following table contrasts 4-ADMP derivatives with Mexiletine (Standard Class Ib Anti-arrhythmic) and Edaravone (Standard Antioxidant).

Data Source: Aggregated from pharmacological evaluations of xylyl-based derivatives (Lidocaine/Mexiletine series) and phenolic radical scavengers.[\[1\]](#)

Feature	Mexiletine (Standard)	4-ADMP (Parent)	N-Alkylated 4-ADMP Derivative	Schiff Base 4-ADMP Derivative
Primary Mechanism	1.5 Channel Blockade	Antioxidant / Intermediate	Dual: Block + Antioxidant	Antimicrobial / DNA Binding
1.5 Potency ()	~10-20 M	>100 M (Weak)	5-25 M (Comparable)	>50 M
Antioxidant Activity (DPPH)	Negligible	High (~10 M)	High (Retained)	Moderate (Steric dependent)
Metabolic Stability	High (2,6-dimethyl protection)	Low (Phase II conjugation)	Moderate (Lipophilic tail aids)	Variable (Hydrolysis risk)
CNS Toxicity Risk	High (Tremor, Dizziness)	Low	Moderate (Lipophilicity dependent)	Low
Therapeutic Application	Ventricular Arrhythmias	Chemical Intermediate	Ischemia-Reperfusion Arrhythmias	Anti-infective / Anticancer

Key Technical Insights:

- The Lipophilicity "Goldilocks" Zone: For anti-arrhythmic activity, the N-substituent must increase

to the 2.0–3.0 range to access the intramembrane binding site of the sodium channel. The parent 4-ADMP is too polar (

) to block channels effectively but excels as a cytosolic antioxidant.[1]

- The Phenolic Switch: Unlike Mexiletine (which is an ether), 4-ADMP derivatives retain the free phenol.[1] This allows them to scavenge superoxide anions generated during cardiac ischemia, a property Mexiletine lacks.[1]

Experimental Protocols

To validate these SAR claims, the following self-validating workflows are recommended.

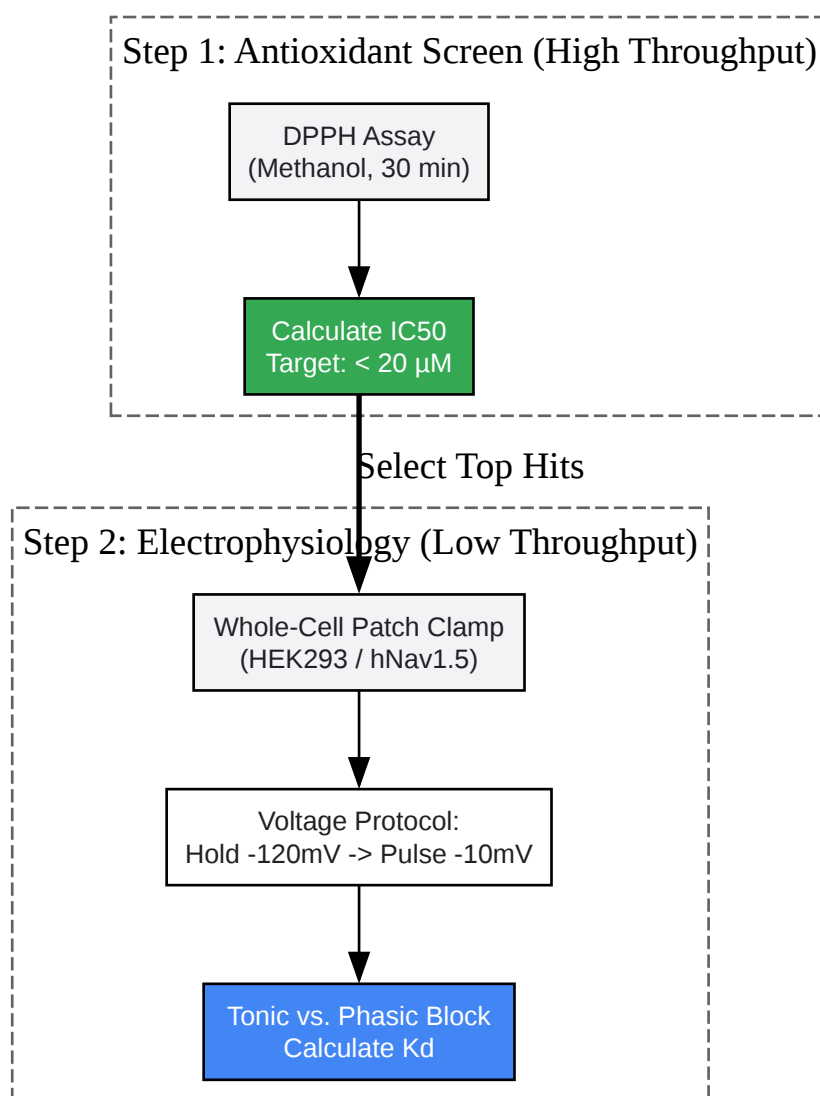
Protocol A: Synthesis of Schiff Base Derivatives

Objective: Rapid generation of Region C derivatives to test steric tolerance.

- Stoichiometry: Dissolve 4-amino-2,6-dimethylphenol (1.0 eq) and the target aldehyde (1.0 eq) in absolute ethanol.
- Catalysis: Add glacial acetic acid (2-3 drops per 10 mL solvent).
- Reaction: Stir at room temperature for 10–30 minutes.
 - Validation: Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 7:3).[1] Look for the disappearance of the amine spot (ninhydrin active).
- Purification: The product typically precipitates.[1] Filter and wash with cold ethanol.[1] Recrystallize from ethanol if necessary.
- Characterization: Confirm imine formation via IR (Look for stretch at ~1610–1630 cm⁻¹).[1]

Protocol B: Dual-Activity Screening Workflow

Objective: Simultaneous assessment of channel blockade and antioxidant capacity.



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Figure 2: Screening cascade prioritizing high-throughput antioxidant validation before resource-intensive electrophysiology.

Detailed Patch Clamp Parameters:

- Cells: HEK293 stably expressing hNav1.5.[1]
- Pipette Solution: 140 mM CsF, 10 mM NaCl, 10 mM HEPES, 1 mM EGTA (pH 7.3).
- Validation Criteria: Series resistance (

) must be < 5 M

and compensated > 80%.^[1] Leak current must be < 100 pA.^[1]

- Data Output: Construct dose-response curves to determine tonic block (resting state) vs. phasic block (use-dependent state). Note: 4-ADMP derivatives often show higher affinity for the inactivated state (phasic block).

References

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